

Limit of detection Dicyclohexyl adipate methods

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Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

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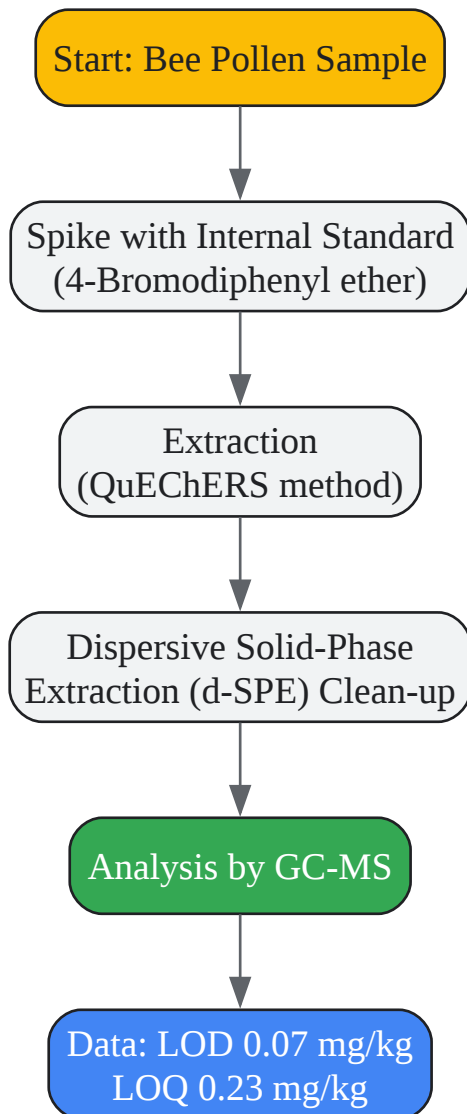
Analytical Method for Dicyclohexyl Adipate

The most current information comes from a 2024 open-access study in the *Microchemical Journal*, which developed a specific method for determining DCHA and other plasticizers in bee pollen [1]. The core parameters of this method are summarized below.

Parameter	Specification
Application	Determination of plasticizers (including DCHA) in bee pollen [1]
Analytical Technique	Gas Chromatography coupled to Mass Spectrometry (GC-MS) [1]
Extraction Method	QuEChERS (Quick, Easy, Cheap, Effective, Rugged & Safe) [1]
Limit of Detection (LOD)	0.07 mg/kg [1]
Limit of Quantification (LOQ)	0.23 mg/kg [1]

Detailed Experimental Protocol

The following workflow diagram outlines the key steps involved in the method described above.



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This protocol involves specific steps to ensure accurate measurement [1]:

- **Sample Preparation:** Bee pollen samples are spiked with an internal standard (4-Bromodiphenyl ether) to correct for potential losses during analysis.
- **Extraction:** The plasticizers are extracted from the pollen using the **QuEChERS** method.
- **Clean-up:** A dispersive solid-phase extraction (**d-SPE**) step is used to remove co-extracted matrix interferences, purifying the sample before instrumental analysis.
- **Instrumental Analysis:** The final extract is analyzed using **GC-MS**. The identification and quantification of DCHA are achieved by monitoring specific ions in the Selected Ion Monitoring (SIM) mode.

Interpretation of Findings and Further Research

- **Context of the Findings:** The provided LOD of **0.07 mg/kg** demonstrates high sensitivity for analyzing DCHA in a complex biological matrix like bee pollen. This method is validated for a specific application and may serve as a reference for similar analyses.
- **Information Gaps:** The search results lack detection limits for other common techniques, such as the **HPLC method** mentioned in one source [2], or methods applied to different sample types (e.g., polymers, water, air).
- **Suggested Next Steps:** To build a comprehensive comparison guide, you may need to consult specialized scientific databases directly. I recommend:
 - Searching for older but foundational research papers in databases like SciFinder or PubMed.
 - Reviewing official testing standards from organizations like the EPA or ISO, which sometimes specify validated methods and performance criteria for various compounds.

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References

1. Development and validation of a new analytical method for ... [sciencedirect.com]
2. | SIELC Technologies Dicyclohexyl adipate [sielc.com]

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